Tm melting temperature of methylphosphonate DNA duplexes

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Compound of Interest

Compound Name:	*5'-DMTr-dC (Ac)-methylphosphonamidite*
Cat. No.:	*B13728271*

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Executive Summary: The Methylphosphonate (MP) Backbone

Methylphosphonate (MP) oligonucleotides represent a distinct class of nucleic acid analogs where the non-bridging oxygen of the phosphodiester backbone is replaced by a methyl group.[1] This modification renders the backbone non-ionic (neutral) and nuclease-resistant.[2]

While originally designed to enhance cellular uptake through charge neutralization, this modification introduces profound physicochemical changes—most notably in thermal stability (Tm) and solubility. This guide objectively compares MP-DNA duplex stability against native DNA, RNA, and Phosphorothioate (PS) alternatives, providing the critical data needed for rational experimental design.

Thermodynamic Stability Analysis

The melting temperature (

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) of MP-DNA duplexes is governed by factors fundamentally different from native DNA due to the lack of electrostatic repulsion between strands.

A. Comparative Stability Ranking (at Physiological Salt)

Under standard physiological conditions (approx. 150 mM NaCl), the hierarchy of duplex stability is generally as follows:

Backbone Type	Stability (vs. Native DNA)	Mechanism of Action
2'-O-Methyl RNA	High Increase ( )	C3'-endo pucker favors A-form helix; enhanced stacking.
Native DNA (PO)	Baseline	Standard B-form helix; stabilized by cations.
Methylphosphonate (Rp)	Neutral / Slight Increase	Stereopure mimics natural geometry; no charge repulsion.
Methylphosphonate (Racemic)	Significant Decrease ( )	Steric clashes from isomers destabilize the helix.
Phosphorothioate (PS)	Decrease ( )	Sulfur atom size and chirality disturb hydration/stacking.

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> *Critical Insight: Racemic MP-DNA (the commercially available form) is a mixture of*
>
> and
>
> diastereomers. The
>
> isomer causes significant steric hindrance, lowering the
>
> by approximately 0.5°C to 1.5°C per modification compared to native DNA.

B. The Chirality Effect: vs.

Unlike native DNA, MP linkages create a chiral center at the phosphorus atom.

- Isomer: The methyl group points away from the helix axis (pseudo-equatorial), mimicking the natural geometry. Duplexes are stable.[3][4]
- Isomer: The methyl group projects into the minor groove (pseudo-axial), causing steric clashes and significantly reducing

  .

C. The "Salt Independence" Phenomenon

This is the defining characteristic of MP-DNA.

- Native DNA:

  is highly dependent on salt.[5] Low salt = strong repulsion = low

  .
- MP-DNA:

  is independent of ionic strength because the backbone is neutral.

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- Result: At very low salt concentrations (<10 mM), MP-DNA duplexes can actually be more stable than native DNA duplexes because the native strands repel each other, while MP strands do not.

Comparative Performance Data

The following table summarizes experimental data for a 15-mer sequence (e.g., 5'-d(A)_15-3') hybridized to a complementary native DNA target.

Feature	Native DNA (PO)	Methylphosphonate (Racemic)	Phosphorothioate (PS)
Backbone Charge	Negative (-1 per base)	Neutral (0)	Negative (-1 per base)
(100 mM NaCl)	~60.8°C	~34.3°C (C)	~50-55°C
(10 mM NaCl)	< 20°C (Unstable)	~34.0°C (Stable)	Low (Salt dependent)
Nuclease Resistance	Low	High	High
Aqueous Solubility	High	Poor (Aggregates)	High
Chirality Issues	None	Yes (isomers)	Yes (isomers)

Structural & Mechanistic Visualization

The diagram below illustrates the structural differences and the impact of chirality on the duplex.

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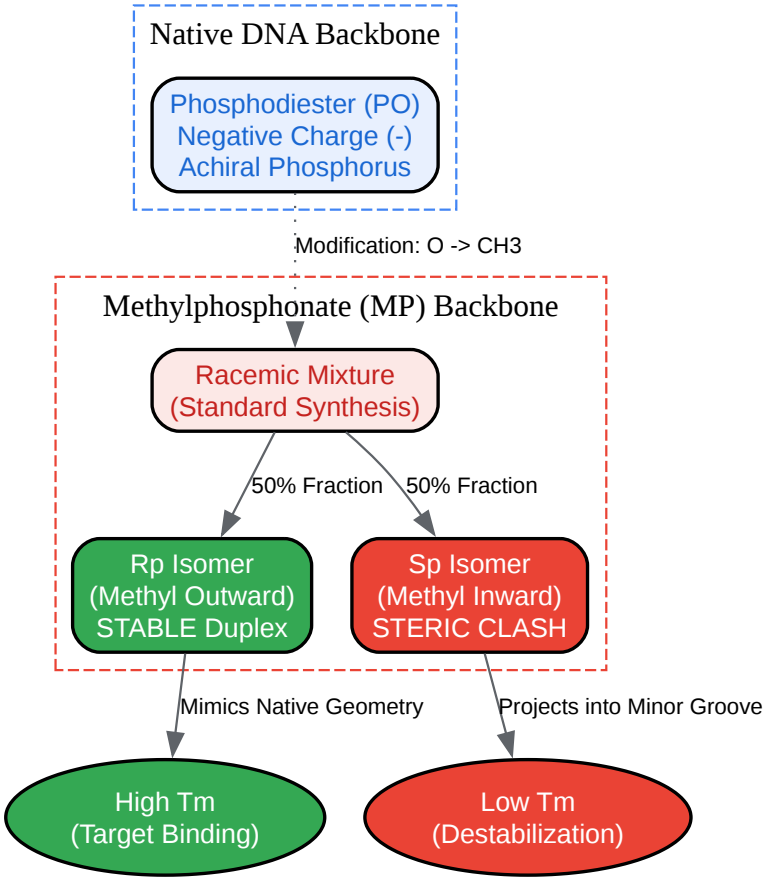


Fig 1: Impact of Methylphosphonate Chirality on Duplex Stability. The Sp isomer disrupts the helix.

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Experimental Protocol: Measuring Tm of MP-DNA

Measuring the melting temperature of MP-DNA requires modified protocols due to its hydrophobicity. Standard aqueous buffers often lead to aggregation rather than proper duplex formation.

Protocol: UV Thermal Denaturation[6]

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Reagents:

- Buffer A (High Salt): 10 mM

  , 100 mM NaCl, 0.1 mM EDTA, pH 7.0.
- Buffer B (Low Salt - Optional): 10 mM

  , 0 mM NaCl, 0.1 mM EDTA, pH 7.0.
- Solubilizing Agent: Acetonitrile (ACN) or DMSO.

Step-by-Step Workflow:

- Solubilization (Critical Step):
  - MP-oligonucleotides are poorly soluble in pure water.[6]
  - Dissolve the MP-oligo stock in 50% Acetonitrile / 50% Water.
  - Note: If the sequence is long (>18-mer) and fully modified, use pure ACN or DMSO for the stock.
- Sample Preparation:
  - Mix MP-oligo and Complementary Target (DNA/RNA) in a 1:1 molar ratio (typically 1.0 - 2.0

    M final concentration).
  - Dilute into the final experimental buffer (Buffer A).
  - Crucial: Ensure the final organic solvent concentration is < 1-2% to avoid affecting the Tm itself, unless solubility cannot be maintained.
- Annealing:
  - Heat the mixture to 85°C for 5 minutes.

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- Cool slowly (1°C/min) to room temperature to allow proper duplex formation. Rapid cooling may trap MP-DNA in intramolecular hairpins due to hydrophobicity.

- Melting Curve Acquisition:
  - Instrument: UV-Vis Spectrophotometer with Peltier temperature control.
  - Wavelength: 260 nm.[7]
  - Ramp: 20°C to 80°C at 0.5°C or 1.0°C per minute.
  - Data: Record Absorbance vs. Temperature.
- Analysis:
  - Calculate the first derivative (

). The peak represents the

    .[8]
  - Validation: If the transition is broad (common for racemic mixtures), use the "baseline method" (midpoint between lower and upper baselines).

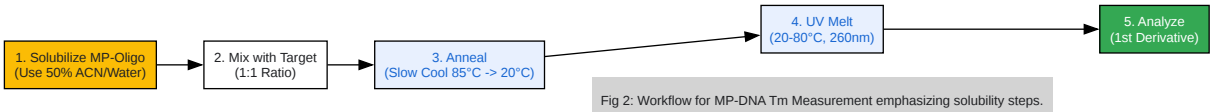


Fig 2: Workflow for MP-DNA Tm Measurement emphasizing solubility steps.

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